

Proper Disposal Procedures for TRV-1387 (Oliceridine)

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Compound of Interest

Compound Name: TRV-1387

Cat. No.: B12397326

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Essential guidance for the safe and compliant disposal of **TRV-1387** (Oliceridine) in a research environment.

TRV-1387, known chemically as oliceridine, is a potent opioid agonist. Its proper disposal is crucial to prevent environmental contamination and potential diversion. As a Schedule II controlled substance, the disposal of oliceridine is regulated and must be conducted in accordance with federal, state, and local regulations.

Hazard and Safety Information

A Safety Data Sheet (SDS) for oliceridine hydrochloride provides the following key hazard information^[1]:

Hazard Statement	Description
H302	Harmful if swallowed.
H410	Very toxic to aquatic life with long lasting effects.

Disposal Procedures

The primary directive for the disposal of oliceridine is to use an approved waste disposal plant^[1]. This ensures that the compound is handled and neutralized in a manner that is safe for the environment and public health.

Step-by-Step Disposal Guidance:

- **Consult Institutional Guidelines:** Before proceeding, researchers must consult their institution's Environmental Health and Safety (EHS) department for specific protocols regarding the disposal of Schedule II controlled substances and hazardous chemical waste.
- **Segregate Waste:** Oliceridine waste should be segregated from other laboratory waste streams. This includes any unused product, contaminated labware (e.g., vials, syringes, pipette tips), and personal protective equipment (PPE).
- **Containerize and Label:**
 - Place all oliceridine waste into a designated, leak-proof, and clearly labeled hazardous waste container.
 - The label should include the words "Hazardous Waste," the full chemical name (Oliceridine), and any other information required by your institution.
- **Arrange for Professional Disposal:** Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the containerized oliceridine waste.

In the absence of a specific institutional protocol or a licensed disposal service, the U.S. Drug Enforcement Administration (DEA) and the Food and Drug Administration (FDA) provide general guidelines for the disposal of unused opioids[2][3]:

- **Drug Take-Back Programs:** The preferred method for disposing of unused opioids is through a DEA-registered drug take-back program[2][3]. These programs provide a secure and environmentally sound way to dispose of controlled substances.
- **Disposal in Household Trash (if take-back is not feasible):** If a take-back program is not accessible, the FDA recommends mixing the unused oliceridine with an unpalatable substance such as dirt, cat litter, or used coffee grounds. This mixture should then be placed in a sealed plastic bag before being discarded in the household trash[2].

Experimental Protocols and Workflows

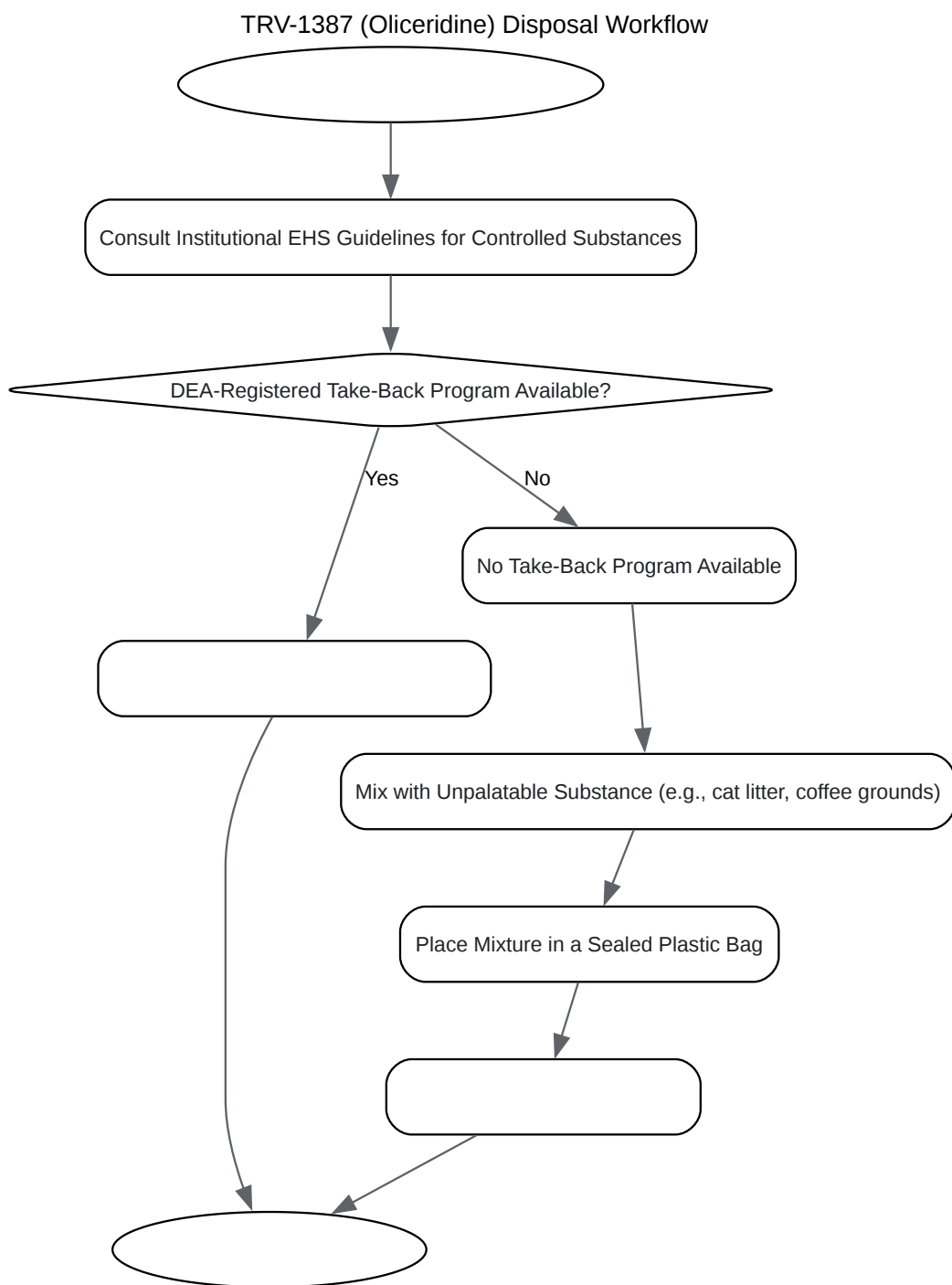
General Handling and Storage in a Laboratory Setting

Proper handling and storage are critical to ensure the safety of laboratory personnel and to maintain the integrity of the compound.

Aspect	Procedure
Handling	Avoid inhalation, and contact with eyes and skin. Avoid the formation of dust and aerosols. Use only in areas with appropriate exhaust ventilation[1].
Storage	Keep the container tightly sealed in a cool, well-ventilated area. Keep away from direct sunlight and sources of ignition. Store at -20°C (as a powder) or -80°C (in solvent)[1].

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **TRV-1387** (Oliceridine).



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Caption: Decision workflow for the disposal of **TRV-1387** (Oliceridine).

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- 2. A Bibliometric and Visual Analysis of Oliceridine Research (2013–2024) - PMC [pmc.ncbi.nlm.nih.gov]
- 3. gao.gov [gao.gov]
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